

Application Notes and Protocols for 2-Vinylpyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Methyl-2-vinylpyridine

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This document provides detailed protocols and safety information for the handling and storage of 2-vinylpyridine (2VP). Adherence to these guidelines is crucial to ensure laboratory safety and maintain the integrity of the chemical. 2-Vinylpyridine is a versatile monomer used in the synthesis of various polymers and as an intermediate in the pharmaceutical and chemical industries.^{[1][2][3]} However, it is a hazardous substance that requires careful management.

Hazard Summary

2-Vinylpyridine is a flammable liquid and vapor that is toxic if swallowed, in contact with skin, or inhaled.^{[4][5][6]} It causes severe skin burns and serious eye damage, and may cause an allergic skin reaction or respiratory irritation.^{[4][5][6]} It is also toxic to aquatic life with long-lasting effects.^{[5][6][7]} Due to its high reactivity, 2-vinylpyridine is prone to polymerization, which can be initiated by heat, light, or contact with incompatible materials.^{[1][8][9]} This polymerization can be violent, generating fire or explosion hazards.^[8] Therefore, it is typically supplied with an inhibitor, such as p-tert-butylcatechol (TBC), to prevent premature polymerization.^{[1][9]}

Quantitative Data

The physical and chemical properties of 2-vinylpyridine are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₇ N	[1][10]
Molecular Weight	105.14 g/mol	[1][4]
Appearance	Colorless to dark brown liquid with a pungent odor	[1][8][11]
Boiling Point	158-160 °C	[1][8]
Melting Point	-50 °C	[1][11]
Flash Point	42 - 47 °C (107.6 - 116.6 °F)	[4][8]
Density	0.975 - 0.998 g/mL at 25 °C	[4]
Solubility in Water	2.5 - 27.5 g/L	[1][11]
Vapor Pressure	10 mmHg at 44.5 °C	
Autoignition Temperature	440 °C (824 °F)	[4]
Explosion Limits	Lower: 1.3%, Upper: 10.7%	[4]
Recommended Storage Temperature	-20 °C to 8 °C (Store in freezer or cool place)	[2][7][10]
Inhibitor	Typically 0.1 wt. % p-tert-butylcatechol (TBC)	[9]

Experimental Protocols

Personal Protective Equipment (PPE)

Before handling 2-vinylpyridine, ensure the following personal protective equipment is worn:

- Eye and Face Protection: Tightly fitting safety goggles and a face shield (minimum 8-inch) are mandatory to protect against splashes.[4][7]
- Skin Protection:

- Gloves: Use chemical-resistant gloves (e.g., Butyl rubber, Neoprene).[10] Inspect gloves for any damage before use and use proper glove removal technique.
- Protective Clothing: Wear a flame-resistant lab coat, long pants, and closed-toe shoes to prevent skin exposure.[4][12] A chemical protection suit may be necessary for large-scale operations or in case of a spill.[8]
- Respiratory Protection: All handling of 2-vinylpyridine must be conducted in a certified chemical fume hood.[10][12] If a fume hood is not available or if there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is required.[4][12]

Handling Protocol

- Preparation:
 - Ensure that a safety shower and eyewash station are readily accessible and in good working order.[4][13]
 - Assemble all necessary equipment and have spill control materials (e.g., absorbent pads, sand, or a commercial spill kit) readily available.[12]
 - Use only non-sparking tools to prevent ignition of flammable vapors.[10][14]
- Chemical Handling:
 - Conduct all manipulations of 2-vinylpyridine inside a certified chemical fume hood to avoid inhalation of vapors.[10][12]
 - Ground and bond containers and receiving equipment to prevent the buildup of electrostatic charge.[5]
 - Keep the container tightly closed when not in use.[5][7][14]
 - Avoid contact with skin, eyes, and clothing.[6][7]
 - Do not eat, drink, or smoke in the handling area.[4][5][13]

- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water immediately after handling.[\[6\]](#)[\[7\]](#)[\[13\]](#)
 - Clean the work area within the fume hood.
 - Decontaminate or dispose of all PPE as hazardous waste.[\[13\]](#)

Storage Protocol

Proper storage is critical to prevent hazardous polymerization and maintain the chemical's stability.

- Storage Conditions:
 - Store in a cool, dry, and well-ventilated place, away from heat, sparks, and open flames.[\[6\]](#)[\[7\]](#)[\[14\]](#)
 - The recommended storage temperature is between -20 °C and 8 °C.[\[2\]](#)[\[7\]](#)[\[10\]](#) Storing in a freezer is a common practice.[\[10\]](#)
 - Keep the container tightly closed and sealed.[\[5\]](#)[\[7\]](#)[\[14\]](#) Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[\[6\]](#)[\[7\]](#)
 - Store in the dark as 2-vinylpyridine is light-sensitive.[\[8\]](#)[\[15\]](#)
- Inhibitor Monitoring:
 - 2-Vinylpyridine is stabilized with an inhibitor, typically p-tert-butylcatechol (TBC).[\[1\]](#)[\[9\]](#) The inhibitor level should be monitored periodically, especially for older samples or those stored for extended periods.
 - If the inhibitor level is depleted, the chemical may polymerize. Consult safety data sheets or technical support for guidance on replenishing the inhibitor if necessary.
- Incompatible Materials:

- Store separately from strong oxidizing agents, strong acids, strong bases, peroxides, and other incompatible materials to prevent violent reactions.[\[3\]](#)[\[4\]](#)[\[8\]](#)[\[10\]](#)[\[11\]](#)[\[16\]](#)

Emergency Procedures

First Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If not breathing, give artificial respiration. Consult a physician immediately.[\[4\]](#)[\[7\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[\[4\]](#)[\[7\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[\[4\]](#)[\[7\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and call a physician or poison control center immediately.[\[4\]](#)[\[7\]](#)

Spill and Leak Procedures

- Small Spills:
 - Evacuate personnel from the area.[\[13\]](#)
 - Remove all sources of ignition.[\[13\]](#)[\[14\]](#)
 - Wear appropriate PPE, including respiratory protection.[\[7\]](#)
 - Absorb the spill with inert, non-combustible material such as sand or earth.[\[8\]](#)[\[16\]](#)
 - Collect the absorbed material using non-sparking tools and place it in a suitable, sealed container for disposal.[\[14\]](#)[\[16\]](#)
- Large Spills:
 - Isolate the spill area and prevent entry.[\[16\]](#)

- A vapor-suppressing foam may be used to reduce vapors.[16]
- Dike the spill to prevent it from entering waterways or sewers.[16]
- Follow the same collection procedures as for small spills.

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][7]
- Specific Hazards: Flammable liquid. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[4] Containers may explode when heated.[4] Burning produces toxic fumes, including nitrogen oxides and cyanide.[8]
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[4][7] Use water spray to cool unopened containers.[4][7]

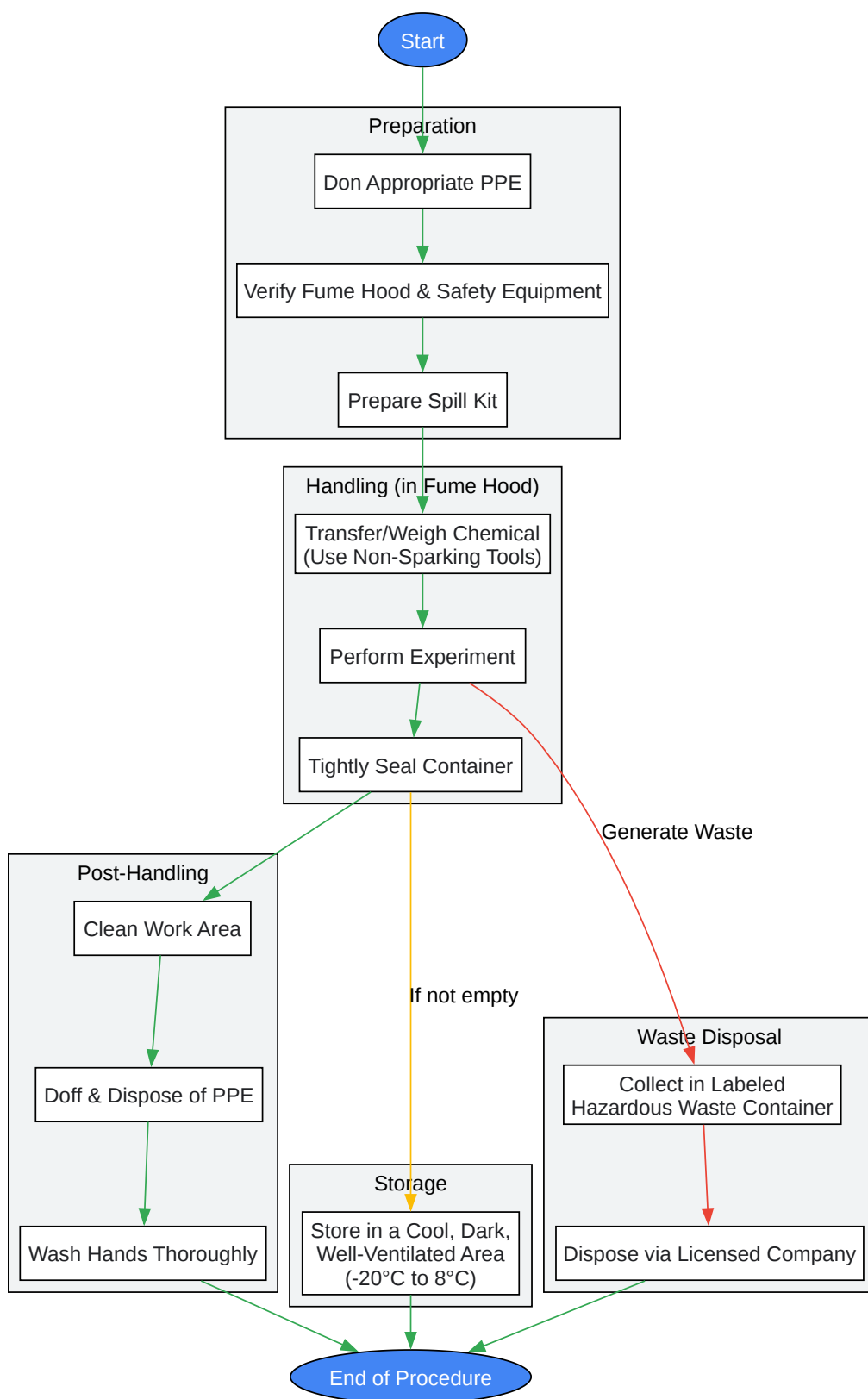
Waste Disposal

All waste containing 2-vinylpyridine must be treated as hazardous waste.

- Waste Collection:
 - Collect liquid waste in a dedicated, labeled, and sealed container that is compatible with the chemical.[12]
 - Collect contaminated solid waste (e.g., gloves, absorbent materials) in a separate, clearly labeled hazardous waste container.[12]
- Disposal:
 - Dispose of waste through a licensed disposal company.[7][12]
 - Do not discharge into drains or the environment.[7][14]
 - Contaminated packaging should be triple-rinsed (or equivalent) and offered for recycling or reconditioning, or punctured to make it unusable before disposal in a sanitary landfill.[14]

Visualization of Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of 2-vinylpyridine.



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Caption: Workflow for safe handling, storage, and disposal of 2-vinylpyridine.

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